

Application Note: 4-Bromo-2-vinylthiazole in Advanced Material Design[1]

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Compound of Interest

Compound Name: 4-Bromo-2-vinylthiazole

CAS No.: 209260-74-2

Cat. No.: B3251412

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Executive Summary & Strategic Value

4-Bromo-2-vinylthiazole is a specialized heterocyclic monomer used to construct functionalized polymers for organic electronics, chemosensors, and catalytic supports.[1] Unlike simple vinylthiazoles, the 4-bromo motif allows the resulting polymer to act as a "reactive canvas."

- Primary Utility: Precursor for conducting polymers (via conjugated backbone engineering) or side-chain functionalized dielectrics.[1]
- Key Advantage: The distinct reactivity profile of the thiazole ring allows for regioselective synthesis (C2 vs. C4 differentiation) and orthogonal functionalization.
- Target Audience: Polymer Chemists, Material Scientists, and Device Engineers.

Monomer Synthesis Protocol

Objective: Synthesize high-purity **4-Bromo-2-vinylthiazole** from 2,4-dibromothiazole.

Mechanism: The C2 position of the thiazole ring is significantly more electron-deficient and

reactive towards oxidative addition than the C4 position. We exploit this kinetic difference to selectively install the vinyl group at C2 using Stille cross-coupling, leaving the C4-bromide intact.

Reagents & Equipment

- Precursor: 2,4-Dibromothiazole (CAS 4175-77-3)[1]
- Vinyl Source: Tributyl(vinyl)tin (Stille reagent)
- Catalyst: Pd(PPh₃)₄ (Tetrakis(triphenylphosphine)palladium(0))
- Solvent: Anhydrous Toluene or DMF[1]
- Inert Gas: Argon or Nitrogen (Grade 5.0)

Step-by-Step Procedure

- Setup: Flame-dry a 250 mL Schlenk flask and cycle with Argon (3x).
- Charging: Add 2,4-dibromothiazole (1.0 eq, e.g., 2.43 g, 10 mmol) and Pd(PPh₃)₄ (0.05 eq, 0.58 g).
- Solvent: Cannulate anhydrous toluene (50 mL) into the flask.
- Coupling: Add tributyl(vinyl)tin (1.05 eq, 3.33 g) dropwise via syringe.
- Reaction: Heat the mixture to 90°C for 16 hours. Note: Monitor via TLC (Hexane/EtOAc 9:1). The starting material (R_f ~0.6) should disappear, yielding the mono-vinylated product (R_f ~0.4).
- Workup: Cool to room temperature. Quench with saturated aqueous KF (to precipitate tin byproducts). Filter through a Celite pad.
- Purification: Extract filtrate with Et₂O (3x). Wash combined organics with brine, dry over MgSO₄, and concentrate.
- Isolation: Flash column chromatography (Silica gel, Hexane/EtOAc gradient 95:5 to 90:10).

- Yield Target: 75-85%
- Appearance: Pale yellow oil (solidifies upon cooling).

Quality Control (QC) Parameters

Parameter	Specification	Method
Purity	>98.0%	GC-MS / HPLC
¹ H NMR	Vinyl signals: δ 6.80 (dd), 6.20 (d), 5.65 (d)	400 MHz CDCl ₃
Identity	Molecular Ion [M] ⁺ = 189/191 (Br isotope pattern)	MS (EI/ESI)

Polymerization Protocol: RAFT Controlled Synthesis

Objective: Polymerize 4-BVT with controlled molecular weight and narrow dispersity (Đ), preserving the C-Br bond for future modification. Method: Reversible Addition-Fragmentation chain Transfer (RAFT) polymerization.[\[1\]](#)

Reagents

- Monomer: **4-Bromo-2-vinylthiazole** (Freshly distilled/purified)[\[1\]](#)
- CTA (Chain Transfer Agent): 2-Cyano-2-propyl benzodithioate (CPDB) – Selected for compatibility with vinyl heteroaromatics.[\[1\]](#)
- Initiator: AIBN (Azobisisobutyronitrile), recrystallized from methanol.
- Solvent: 1,4-Dioxane (Anhydrous).[\[1\]](#)

Experimental Workflow

- Stoichiometry: Target Degree of Polymerization (DP) = 100.
 - [Monomer] : [CTA] : [Initiator] = 100 : 1 : 0.2

- Preparation: In a Schlenk tube, dissolve 4-BVT (1.9 g, 10 mmol), CPDB (22.1 mg, 0.1 mmol), and AIBN (3.3 mg, 0.02 mmol) in 1,4-Dioxane (4 mL). Total monomer concentration ~2.5 M. [\[1\]](#)
- Degassing: Perform 4 freeze-pump-thaw cycles to remove oxygen (critical for RAFT).
- Polymerization: Immerse tube in a pre-heated oil bath at 70°C. Stir for 12–24 hours.
- Quenching: Cool rapidly in liquid nitrogen and expose to air.
- Purification: Precipitate dropwise into cold Methanol (10x volume). Centrifuge and dry the polymer precipitate under vacuum at 40°C.

Characterization Data

- Conversion: Determine by ^1H NMR (compare vinyl peaks to polymer backbone broad signals).
- GPC (THF): Expect M_n ~15,000–20,000 g/mol, $\bar{D} < 1.25$.
- Structure: Poly(**4-bromo-2-vinylthiazole**) [PVBT]. [\[1\]](#)

Post-Polymerization Modification (The "Click" Phase)

The utility of PVBT lies in the bromine handle. It serves as a universal acceptor for Suzuki-Miyaura coupling, allowing the attachment of functional groups (fluorophores, semiconductors) after the polymer chain is formed.

Protocol: Suzuki Coupling on Polymer Side-Chains

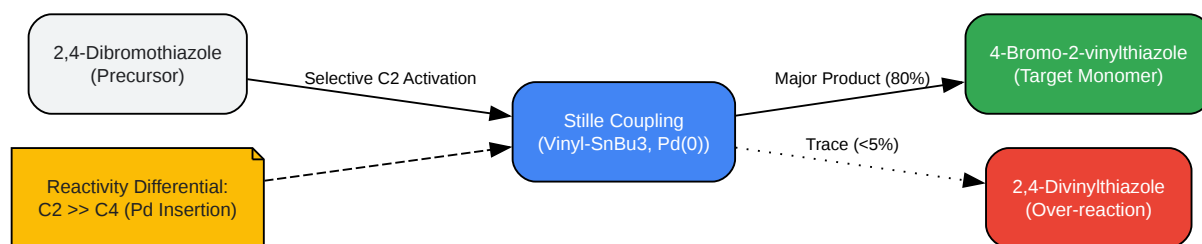
- Reactants: Dissolve PVBT (1.0 eq of repeat units) and Aryl-Boronic Acid (1.5 eq) in DMF/Toluene (1:1).
- Catalyst: $\text{Pd}(\text{PPh}_3)_4$ (5 mol%) + K_2CO_3 (2M aq, 3 eq).
- Condition: 90°C, 24h, Argon atmosphere.

- Result: Quantitative conversion of Br groups to Aryl groups, tuning the bandgap or solubility.

Visualized Pathways & Mechanisms[1]

Diagram 1: Synthesis & Reactivity Logic

This flowchart illustrates the regioselectivity that makes this synthesis possible.

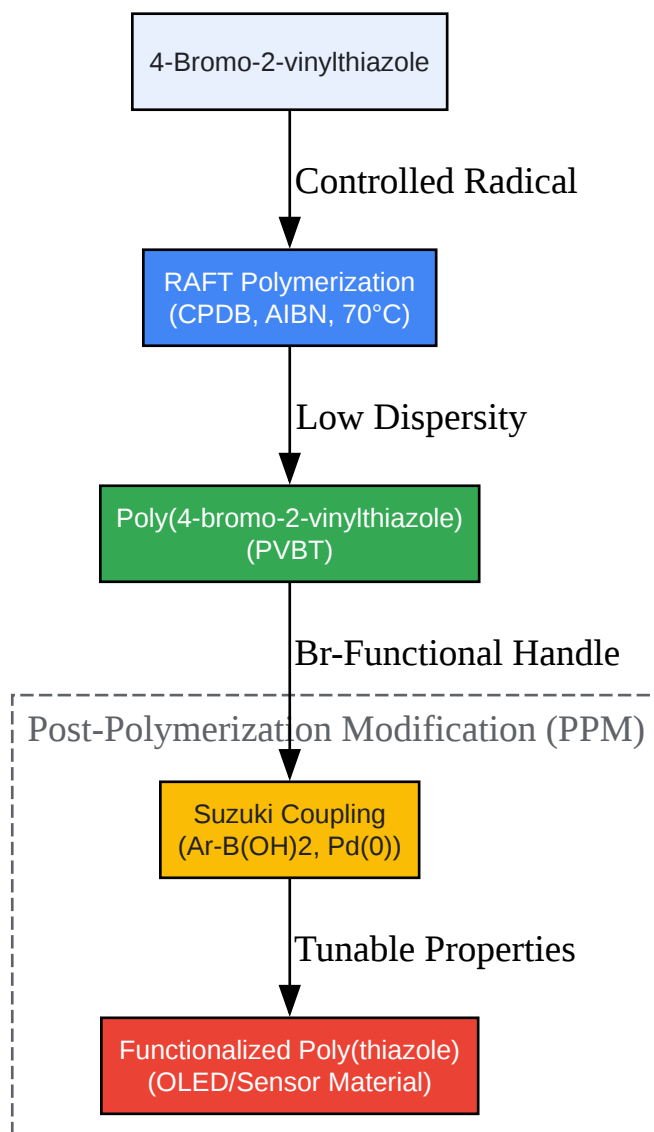


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Caption: Regioselective synthesis exploiting the higher electrophilicity of the C2 position on the thiazole ring.

Diagram 2: Polymerization & Functionalization Workflow

This diagram details the lifecycle from monomer to functional material.



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Caption: Workflow transforming the brominated monomer into a functional material via RAFT and post-polymerization coupling.

Applications in Material Science

A. Organic Electronics (OFETs)

Thiazole-based polymers are electron-deficient (n-type).[1] By coupling the PVBT bromine with thiophene derivatives, researchers can create Donor-Acceptor copolymers.

- Mechanism: The thiazole nitrogen lowers the LUMO energy level, facilitating electron injection and stability in air.

B. Chemo-Resistive Sensors

The "naked" PVBT polymer (with Bromine) or its derivatives can be used as active layers in sensors.[\[1\]](#)

- Target: Humidity and Ammonia.
- Mechanism: The basic nitrogen in the thiazole ring interacts with acidic gases or hydrogen-bonding analytes (like water), altering the polymer's dielectric constant or conductivity.

C. Biological Scaffolds

Bromine displacement with azides allows for "Click Chemistry" (CuAAC) to attach peptides or bioactive molecules, creating antimicrobial surfaces (thiazoles often exhibit intrinsic biological activity).

Safety & Handling (SDS Summary)

Hazard Class	Statement	Precaution
Acute Toxicity	Harmful if swallowed/inhaled. [1]	Use fume hood. Wear N95/P100 mask if solid.
Skin Irritation	Causes skin and eye irritation.	Nitrile gloves (double gloving recommended).
Reactivity	Vinyl monomers may polymerize exothermically.	Store at -20°C with stabilizer (e.g., MEHQ). [1]
Chemical	Organotin reagents (Stille) are neurotoxic.	Quench with KF; dispose of tin waste separately.

References

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